

What is Atto 635 NHS ester

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Compound of Interest

Compound Name: *Atto 635 NHS ester*

Cat. No.: *B1257154*

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Technical Whitepaper: **Atto 635 NHS Ester** High-Fidelity Labeling for Super-Resolution and Single-Molecule Applications

Executive Summary

In the landscape of far-red fluorescent probes, **Atto 635 NHS ester** occupies a critical niche for researchers demanding photostability beyond the capabilities of traditional cyanine dyes (e.g., Cy5, Alexa Fluor 647). Unlike flexible cyanine structures prone to cis-trans isomerization and photobleaching, Atto 635 is based on a rigid carbopyronine core. This structural integrity translates to exceptional stability under high-intensity irradiation, making it a premier choice for Stimulated Emission Depletion (STED) microscopy and Single-Molecule Detection (SMD).

This guide details the physicochemical properties, reaction mechanisms, and an optimized labeling protocol designed to maximize the Degree of Labeling (DOL) while preserving protein function.

Photophysical & Chemical Profile

Atto 635 is engineered to match the 633 nm spectral line of HeNe lasers and the 635 nm line of diode lasers. Its emission in the deep red (~658 nm) significantly reduces autofluorescence background from biological samples.

Table 1: Key Technical Specifications

Property	Value	Notes
Structure Class	Carbopyronine	Rigid core prevents isomerization; high photostability. [1]
Excitation Max ()	635 nm	Ideal for HeNe (633 nm) and Diode (635 nm) lasers.
Emission Max ()	658 nm	Deep red window; low background.
Extinction Coefficient ()	130,000 M cm	High absorptivity leads to bright signal.
Quantum Yield ()	~0.50	High efficiency for a red dye; temperature independent.
Fluorescence Lifetime ()	~3.3 ns	Suitable for FLIM (Fluorescence Lifetime Imaging).
Solubility	Moderate (Polar)	More hydrophilic than Atto 647N; less non-specific binding.
Net Charge (Conjugate)	+1 (Cationic)	Zwitterionic precursors often result in cationic linkage.

“

Senior Scientist Insight: While Atto 647N is often cited for maximum brightness, it is extremely hydrophobic and "sticky," often binding to membranes non-specifically. Atto 635 is the superior choice when labeling intracellular proteins where background cleanliness is paramount, offering a balance of high stability and better water solubility.

Mechanism of Action: NHS Ester Chemistry

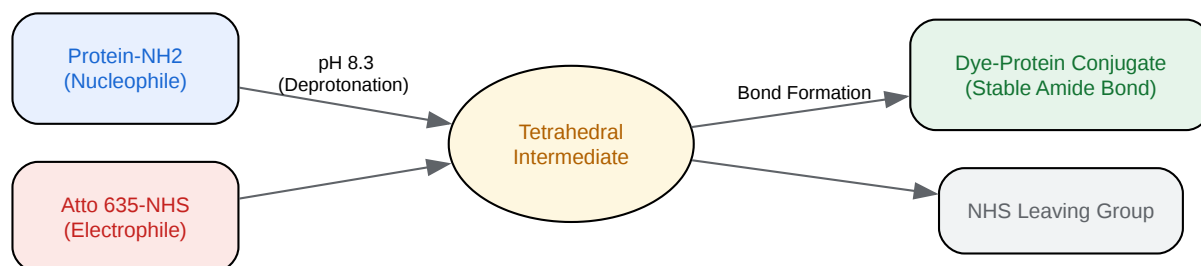
The N-hydroxysuccinimide (NHS) ester functional group provides highly specific targeting of primary amines (

), found on Lysine (Lys) residues and the N-terminus of proteins.

The Reaction Logic:

- **Nucleophilic Attack:** The unprotonated amine on the protein attacks the carbonyl carbon of the NHS ester.
- **Leaving Group:** N-hydroxysuccinimide is released as a byproduct.
- **Amide Bond Formation:** A stable, covalent amide bond is formed between the dye and the protein.

Critical Constraint: This reaction competes with hydrolysis, where water attacks the NHS ester, rendering the dye non-reactive. High pH accelerates both labeling and hydrolysis; therefore, pH control is the single most critical variable.



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Figure 1: Mechanism of NHS-ester conjugation. The reaction relies on the nucleophilic attack of the primary amine on the activated ester.

Optimized Labeling Protocol

Standard protocols often fail due to poor pH control or wet solvents. This workflow is validated for high-yield conjugation.

Materials Required

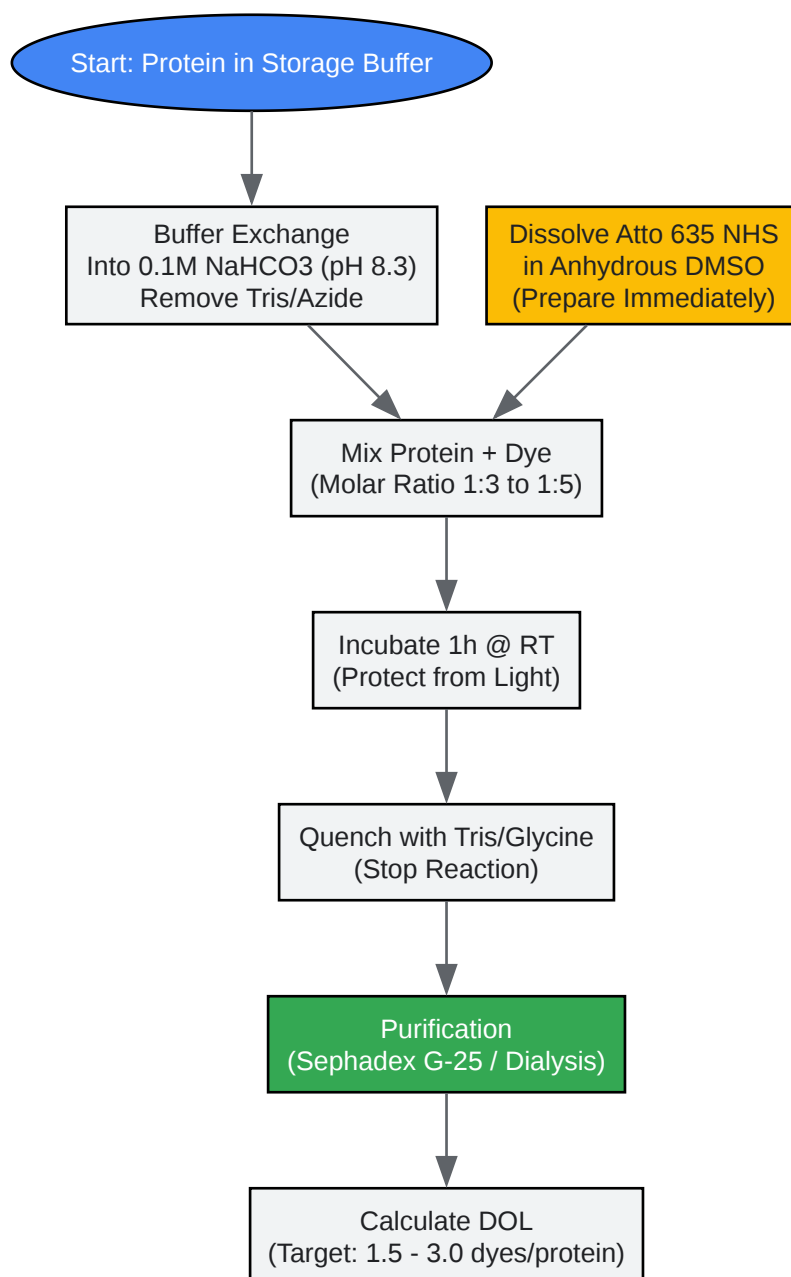
- Buffer A (Labeling): 0.1 M Sodium Bicarbonate (), pH 8.3. (Do NOT use Tris).
- Buffer B (Storage): PBS pH 7.4 + 0.01% Sodium Azide (optional).
- Solvent: Anhydrous DMSO or DMF (High quality, amine-free).
- Purification: Sephadex G-25 (PD-10 columns) or dialysis cassettes (10k MWCO).

Step-by-Step Workflow

- Protein Preparation:
 - Exchange protein into Buffer A via dialysis or desalting column.
 - Why: Removes Tris/Glycine (which compete for the dye) and sets pH to 8.3 (optimizing Lysine reactivity vs. hydrolysis).

- Concentration target: 1–5 mg/mL.
- Dye Solubilization:
 - Dissolve 1 mg **Atto 635 NHS ester** in 50–100 L anhydrous DMSO.
 - Critical: Prepare immediately before use. NHS esters degrade in minutes if moisture is present.
- Conjugation Reaction:
 - Add dye to protein at a molar excess of 2x to 5x.
 - Calculation:
 - Incubate for 1 hour at Room Temperature (RT) in the dark, with gentle rotation.
- Quenching (Optional but Recommended):
 - Add 10 L of 1 M Tris (pH 8.0) or Glycine.
 - Why: Scavenges unreacted dye immediately, stopping the reaction precisely to prevent over-labeling.
- Purification:
 - Pass the mixture through a Sephadex G-25 column equilibrated with Buffer B.
 - Collect the first colored band (Protein-Dye). The slower band is free dye.
- Degree of Labeling (DOL) Calculation: Measure Absorbance at 280 nm () and 635 nm ().

- Correction Factor ():
): ~0.36 for Atto 635 (Dye absorption at 280nm).
- : 130,000 M
- cm
- .[\[2\]](#)



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Figure 2: Operational workflow for Atto 635 conjugation. Green nodes indicate critical purification checkpoints.

Advanced Applications: STED & Single Molecule

Atto 635 is not just a "red dye"; it is a functional tool for super-resolution.^[3]

STED Microscopy (Stimulated Emission Depletion)

Atto 635 is a standard for STED due to its resistance to photobleaching during the high-intensity depletion phase.

- Excitation: 635 nm or 640 nm pulsed diode.
- Depletion: 750 nm – 775 nm.
- Performance: It allows for resolution down to 20–30 nm. Its rigid structure minimizes "blinking," ensuring continuous localization.

Single-Molecule Detection (SMD)

For SMD, the background-to-signal ratio is critical. Atto 635's spectral separation from cellular autofluorescence (which is high in the green/yellow, low in the red) makes it ideal for tracking individual receptors on cell surfaces.

Storage & Stability

- Lyophilized Dye: Store at -20°C, desiccated. Stable for >12 months.
- Solubilized Dye (DMSO): Use immediately. Do not store once dissolved; hydrolysis degrades reactivity within hours.
- Conjugates: Store at 4°C (short term) or -20°C with 50% glycerol (long term). Protect from light.^[1]

References

- ATTO-TEC GmbH. (n.d.). ATTO 635 Data Sheet: Properties and Spectral Data. Retrieved from [\[Link\]](#)

- Kolmakov, K., et al. (2010). "Polar Red-Emitting Rhodamine Dyes with High Photostability for Bioimaging." Chemistry – A European Journal. (Discusses the carbopyronine structure and stability).
- Vicidomini, G., et al. (2011). "STED Nanoscopy with Time-Gated Detection." PLOS ONE.
- Dempsey, G. T., et al. (2011). "Evaluation of fluorophores for optimal performance in localization-based super-resolution imaging." Nature Methods.

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Sources

- [1. blog.biosearchtech.com](https://blog.biosearchtech.com) [blog.biosearchtech.com]
- [2. FluoroFinder](https://app.fluorofinder.com) [app.fluorofinder.com]
- [3. uol.de](https://uol.de) [uol.de]
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